

Preparation of Magnesium Iodide from Magnesium Carbonate and Hydroiodic Acid: A Technical Guide

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Compound of Interest

Compound Name: Magnesium iodide

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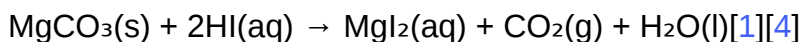
This guide provides a comprehensive overview of the synthesis of **magnesium iodide** (MgI_2) from the reaction of magnesium carbonate (MgCO_3) with hydroiodic acid (HI). The document details the chemical principles, experimental protocols, reactant data, and safety precautions necessary for the successful and safe execution of this synthesis.

Introduction

Magnesium iodide is an inorganic salt with significant applications in organic synthesis.^[1] Its preparation from magnesium carbonate and hydroiodic acid is a straightforward acid-base reaction that yields **magnesium iodide**, carbon dioxide, and water.^{[1][2]} This method is favored for its simplicity and the high solubility of the resulting **magnesium iodide** salt in water.^[1] This document serves as a technical resource, providing the necessary data and procedures for laboratory-scale preparation.

Chemical Principles

The synthesis is based on the reaction between a carbonate and a strong acid. Magnesium carbonate, a solid which is insoluble in water, reacts readily with hydroiodic acid.^{[2][3]} The reaction proceeds according to the following balanced molecular equation:



The reaction is driven by the formation of a stable salt (MgI_2), water, and the evolution of carbon dioxide gas.[2][4] The stoichiometry of the reaction is a 1:2 molar ratio between magnesium carbonate and hydroiodic acid.[4][5][6]

Reactant and Product Data

Proper planning of the synthesis requires accurate data on the physical and chemical properties of the reactants and the final product. The following tables summarize key quantitative data.

Substance	Formula	Molar Mass (g/mol)	Appearance	Density	Melting Point (°C)	Solubility in Water
Magnesium Carbonate	MgCO_3	84.31	White granular powder[7]	$\sim 2.16 \text{ g/cm}^3$	350 (decomposes)	Insoluble[7]
Hydroiodic Acid (57%)	HI	127.91	Colorless liquid[8]	$\sim 1.7 \text{ g/mL}$	N/A	Miscible
Magnesium Iodide	MgI_2	278.11	White crystalline solid[1]	4.43 g/cm^3 (anhydrous)[1][9]	637 (decomposes)[1][9]	Highly soluble (148 g/100 cm^3 at 18°C)[1]

Table 1: Physical and Chemical Properties of Reactants and Product.

Substance	CAS Number	GHS Pictograms	Signal Word	Key Hazard Statements
Magnesium Carbonate	546-93-0	None specified	None specified	Not classified as hazardous
Hydroiodic Acid	10034-85-2	GHS05, GHS07	Danger	H290 (May be corrosive to metals), H314 (Causes severe skin burns and eye damage), H335 (May cause respiratory irritation)
Magnesium Iodide	10377-58-9	GHS07[1]	Warning[1]	H315 (Causes skin irritation), H319 (Causes serious eye irritation)[1][10]

Table 2: Safety and Hazard Information.

Experimental Protocol

This protocol outlines a standard laboratory procedure for the synthesis of aqueous **magnesium iodide**. All operations should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE).[11][12][13]

Materials:

- Magnesium Carbonate (MgCO_3), powder
- Hydroiodic Acid (HI), 57% aqueous solution, stabilized
- Deionized water

- Erlenmeyer flask or beaker
- Magnetic stirrer and stir bar
- Graduated cylinders
- Dropping funnel or pipette
- pH indicator paper
- Filter paper and funnel (optional, for clarification)

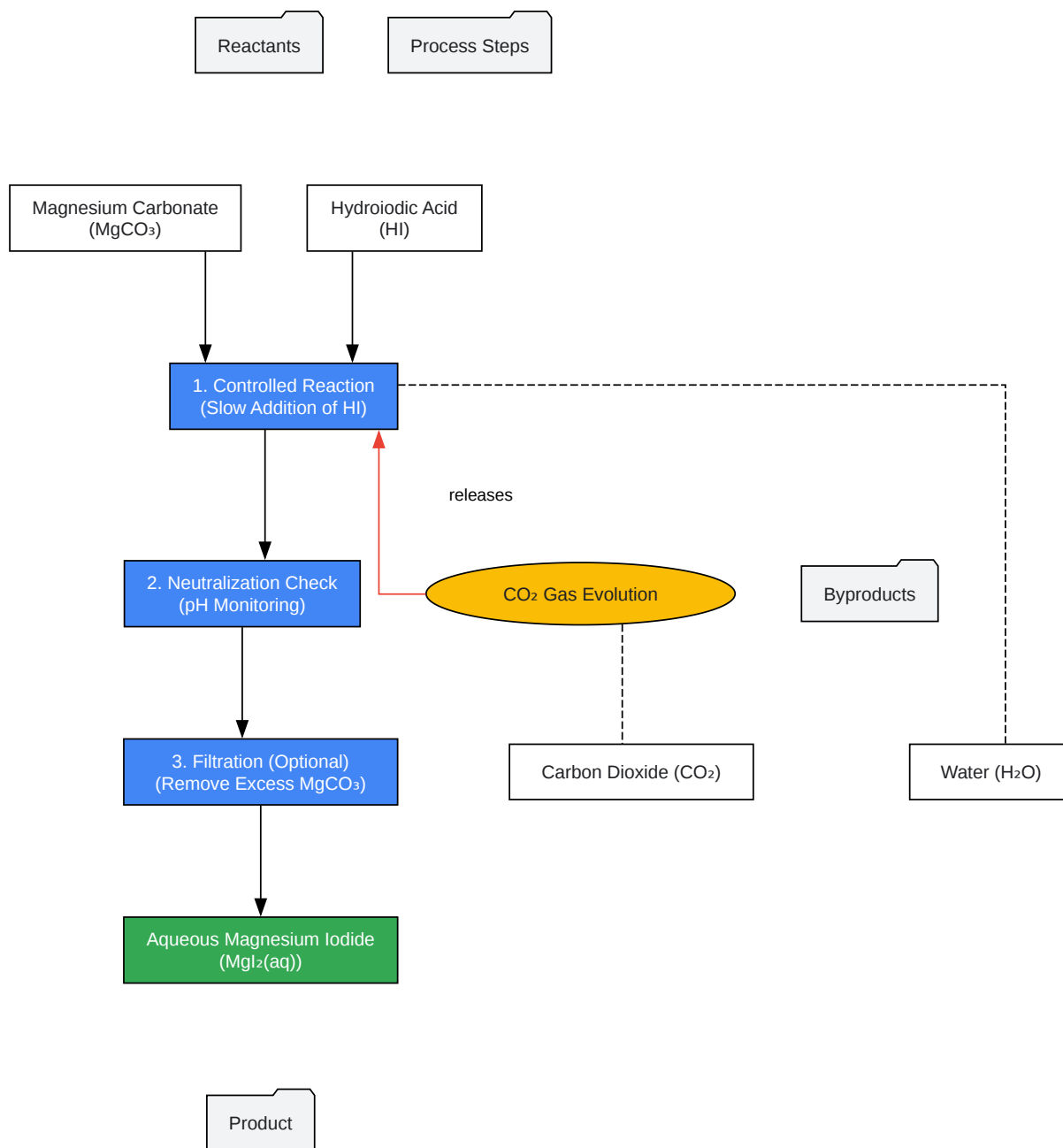
Procedure:

- **Reactant Calculation:** Based on the 1:2 stoichiometry, calculate the required mass of MgCO_3 and volume of HI solution for the desired amount of MgI_2 . It is often preferable to use a slight excess of magnesium carbonate to ensure all the hydroiodic acid is consumed.
- **Setup:** Place a calculated mass of magnesium carbonate powder into a beaker or Erlenmeyer flask equipped with a magnetic stir bar.
- **Acid Addition:** Slowly add the calculated volume of hydroiodic acid to the flask containing the magnesium carbonate.^[14] The addition should be done dropwise or in small portions to control the rate of carbon dioxide evolution and prevent excessive foaming ("fizzing").^[2]
- **Reaction:** Continue stirring the mixture. The reaction is evident by the effervescence of CO_2 gas.^[2] Stir until all gas evolution has ceased, indicating the reaction is nearing completion.
- **Neutralization Check:** After the visible reaction has stopped, check the pH of the solution using indicator paper. The pH should be neutral or slightly basic. If the solution is still acidic, add small amounts of magnesium carbonate until effervescence stops and the pH is neutralized.
- **Filtration (Optional):** If any unreacted magnesium carbonate remains or if the solution is cloudy, filter the solution to obtain a clear aqueous solution of **magnesium iodide**.
- **Product Isolation (Optional):** To obtain solid **magnesium iodide**, the water can be removed by careful heating under vacuum. Note that anhydrous MgI_2 is unstable in air at normal

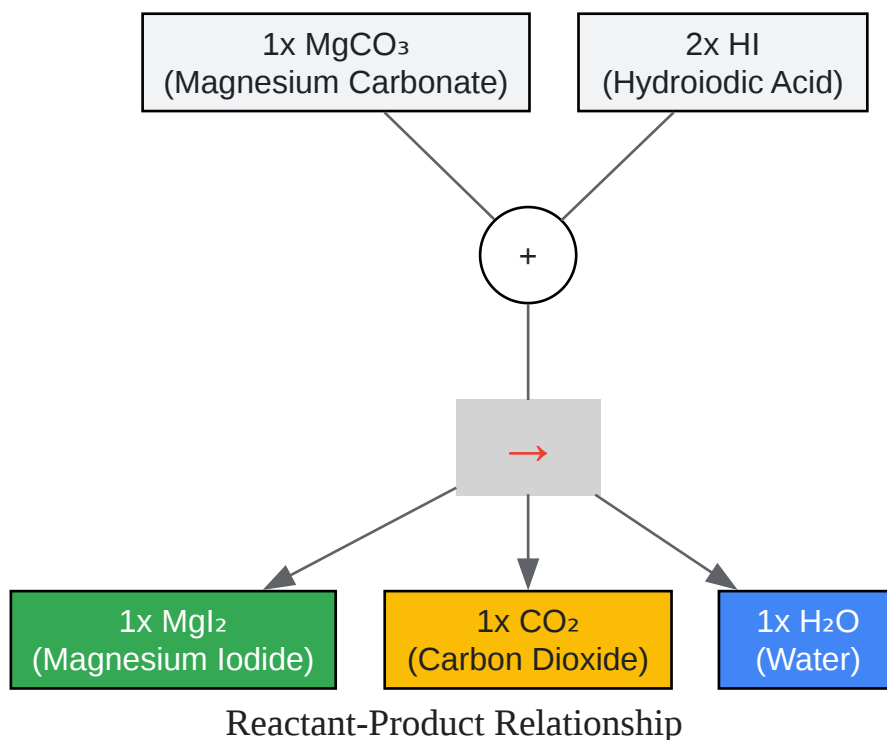
temperatures and can decompose, turning brown due to the release of iodine.^[1] It is also sensitive to light.^[15] Therefore, storage should be under an inert atmosphere.^{[9][15]}

Process Visualization

The logical flow of the synthesis process, from reactants to the final product, is illustrated below.

Workflow for MgI_2 Synthesis[Click to download full resolution via product page](#)Caption: Experimental workflow for the synthesis of MgI_2 .

The following diagram illustrates the relationship between reactants and products in the balanced chemical equation.



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Caption: Stoichiometric relationship of the synthesis reaction.

Safety Precautions

- **Hydroiodic Acid:** HI is a strong, corrosive acid that can cause severe skin burns and eye damage.[8][11] It may also cause respiratory irritation.[11][13] Handle exclusively in a chemical fume hood.[11] Wear acid-resistant gloves, splash goggles, a face shield, and a lab coat.[11][13] Ensure emergency eye wash stations and showers are immediately accessible.[13]
- **Magnesium Iodide:** This compound can cause skin and serious eye irritation.[1][10] Avoid inhalation of dust or contact with skin and eyes.[9]
- **Reaction Hazards:** The reaction produces carbon dioxide gas, which can cause pressure buildup if performed in a closed system. Ensure the reaction vessel is open to the

atmosphere (or a scrubber) to allow the gas to vent safely. The reaction can also be exothermic. Slow, controlled addition of the acid is necessary to manage the reaction rate and temperature.[14]

- Storage: Store hydroiodic acid in a cool, dry, well-ventilated area away from incompatible materials like bases and reactive metals.[12][16] **Magnesium iodide** is sensitive to air, moisture, and light; it should be stored in a tightly sealed container under an inert gas.[9][15]

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